

Application Notes and Protocols for MHI-148 Administration in Animal Studies

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Compound of Interest

Compound Name: MHI-148

Cat. No.: B15555398

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the in vivo administration of the near-infrared (NIR) cyanine dye, **MHI-148**, for animal research. This document covers established administration routes, formulation protocols, and its application in various cancer models, supported by detailed experimental procedures and quantitative data summaries.

Introduction to MHI-148

MHI-148 is a heptamethine cyanine dye with inherent tumor-targeting properties. Its preferential accumulation in cancer cells is primarily mediated by the over-expression of Organic Anion Transporting Polypeptides (OATPs) in the tumor microenvironment, a process often regulated by Hypoxia-Inducible Factor 1-alpha (HIF-1 α) signaling. This selective uptake allows for its use as a potent imaging agent for tumor visualization and as a vehicle for targeted drug delivery.

Data Presentation: MHI-148 Administration in Animal Models

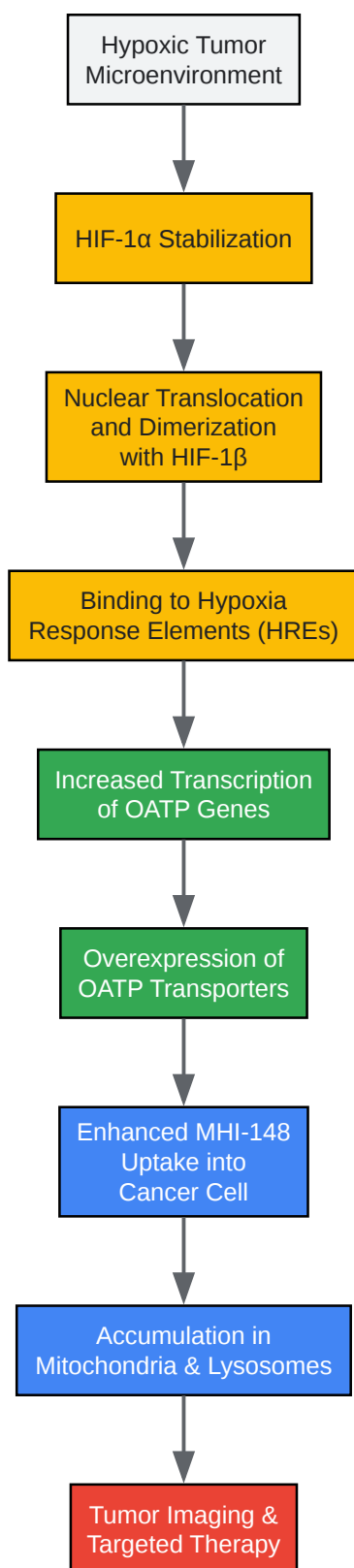
The following tables summarize quantitative data from various preclinical studies involving **MHI-148** administration.

Animal Model	Cancer Type	Administration Route	Dosage	Imaging Modality	Key Findings
BALB/c nude mice	Colon Carcinoma (HT-29)	Intravenous	2 mg/kg	NIRF Imaging	Significant tumor growth inhibition when conjugated with paclitaxel.[1]
Athymic nude mice	Human Prostate Cancer (PCa) Xenografts	Intraperitoneal	50 nmol/mouse	NIRF Optical Imaging	Preferential accumulation and retention in tumor tissue.
Dogs	Spontaneous Tumors	Intravenous (femoral vein)	1.5 μ mol/kg	NIR Optical Imaging, PET	Specific uptake in various spontaneous canine tumors.[2][3]
BALB/c nude mice	Lung Cancer	Not Specified	Not Specified	Fluorescence Imaging	Effective tumor imaging with good stability and specificity.[4]
BALB/c nude mice	Squamous Cell Carcinoma (SCC7)	Not Specified	Not Specified	Fluorescence Imaging	Marked tumor reduction when combined with photothermal therapy.[5]

Mice	Hepatocellular Carcinoma (HCC)	Not Specified	Not Specified	NIRF/PET Dual-Modal Imaging	Specific tumor accumulation in both orthotopic xenograft and patient-derived xenograft (PDX) models.[6]

Signaling Pathway: MHI-148 Tumor Targeting

The preferential accumulation of **MHI-148** in tumor cells is orchestrated by the hypoxic tumor microenvironment and the subsequent activation of the HIF-1 α /OATP signaling axis.



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MHI-148 Tumor Targeting Pathway

Experimental Protocols

Formulation of MHI-148 for In Vivo Administration

Objective: To prepare a soluble and biocompatible formulation of **MHI-148** for intravenous or intraperitoneal injection in animal models.

Materials:

- **MHI-148** powder
- Dimethyl sulfoxide (DMSO)
- PEG300
- Tween-80
- Saline (0.9% NaCl)
- Corn Oil
- SBE- β -CD (Sulfobutylether- β -cyclodextrin)

Formulation 1: DMSO/PEG300/Tween-80/Saline

- Prepare a stock solution of **MHI-148** in DMSO (e.g., 25 mg/mL).
- To prepare 1 mL of the final formulation, take 100 μ L of the **MHI-148** DMSO stock solution.
- Add 400 μ L of PEG300 to the DMSO solution and mix thoroughly.
- Add 50 μ L of Tween-80 and mix until the solution is clear.
- Add 450 μ L of saline to bring the final volume to 1 mL. Mix gently.

Formulation 2: DMSO/SBE- β -CD in Saline

- Prepare a 20% (w/v) solution of SBE- β -CD in saline.
- Prepare a stock solution of **MHI-148** in DMSO (e.g., 25 mg/mL).

- To prepare 1 mL of the final formulation, take 100 μ L of the **MHI-148** DMSO stock solution.
- Add 900 μ L of the 20% SBE- β -CD saline solution and mix well.

Formulation 3: DMSO/Corn Oil

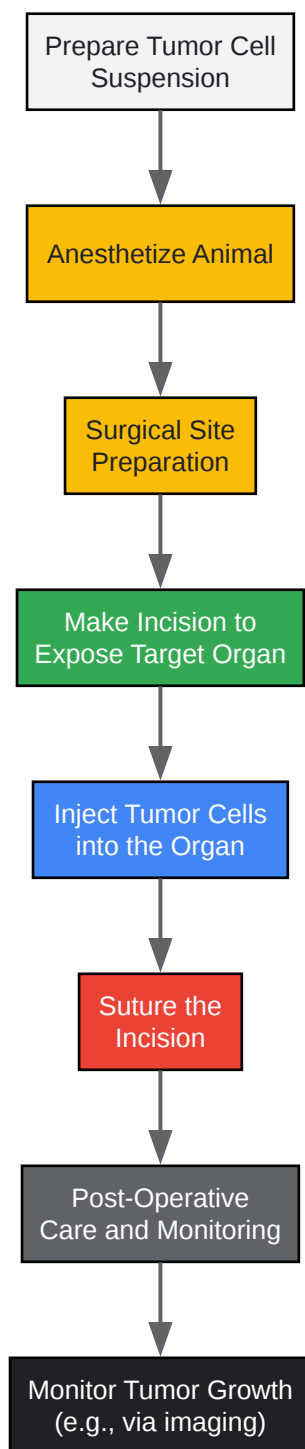
- Prepare a stock solution of **MHI-148** in DMSO (e.g., 25 mg/mL).
- To prepare 1 mL of the final formulation, take 100 μ L of the **MHI-148** DMSO stock solution.
- Add 900 μ L of corn oil and mix thoroughly.

Note: Always use freshly prepared formulations for optimal results. The final concentration of **MHI-148** should be adjusted based on the desired dosage for the animal model.

Establishment of Orthotopic Tumor Models

Objective: To establish a tumor in the organ of origin within an animal model to mimic human disease progression.

Workflow:



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Orthotopic Tumor Model Workflow

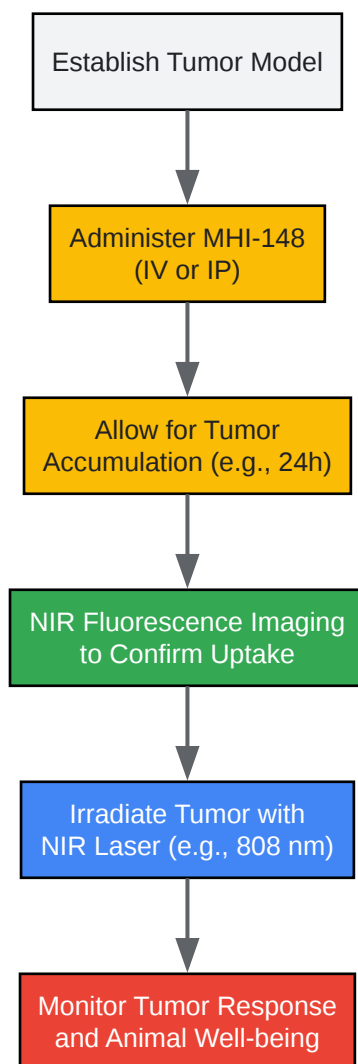
Protocol:

- **Cell Preparation:** Culture tumor cells to 80-90% confluency. Harvest and resuspend the cells in a sterile, serum-free medium or PBS at a concentration of 1×10^7 cells/mL. Keep the cell suspension on ice.
- **Anesthesia:** Anesthetize the mouse using an appropriate anesthetic agent (e.g., isoflurane).
- **Surgical Preparation:** Shave the surgical area and sterilize with alternating scrubs of povidone-iodine and 70% ethanol.
- **Incision:** Make a small incision in the skin and abdominal wall to expose the target organ (e.g., cecum for colon cancer, pancreas, etc.).
- **Injection:** Using a 30-gauge needle, slowly inject 10-50 μ L of the tumor cell suspension into the parenchyma of the target organ.
- **Closure:** Close the abdominal wall and skin with sutures or surgical clips.
- **Post-Operative Care:** Administer analgesics as prescribed and monitor the animal for recovery.
- **Tumor Growth Monitoring:** Monitor tumor growth using non-invasive imaging techniques such as bioluminescence or fluorescence imaging.

In Vivo Imaging and Photothermal Therapy (PTT) Protocol

Objective: To visualize **MHI-148** accumulation in tumors and perform photothermal therapy.

Workflow:



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In Vivo Imaging and PTT Workflow

Protocol:

- Tumor Model: Use mice with established subcutaneous or orthotopic tumors.
- **MHI-148** Administration: Inject the formulated **MHI-148** solution via the tail vein (intravenous) or into the peritoneal cavity (intraperitoneal).
- Accumulation: Allow sufficient time for **MHI-148** to accumulate in the tumor. This can range from a few hours to 24 hours, depending on the model and formulation.

- NIR Fluorescence Imaging: Anesthetize the animal and perform in vivo NIR fluorescence imaging to confirm the localization of **MHI-148** in the tumor.
- Photothermal Therapy: If performing PTT, irradiate the tumor area with a near-infrared laser (e.g., 808 nm) at a specific power density (e.g., 1-2 W/cm²) for a defined duration (e.g., 5-10 minutes). Monitor the temperature of the tumor surface using a thermal camera.
- Monitoring: Monitor tumor size, body weight, and the general health of the animal post-treatment. Euthanize animals if tumor volume exceeds predetermined limits or if signs of distress are observed.

Disclaimer: All animal experiments should be conducted in accordance with institutional guidelines and approved by the Institutional Animal Care and Use Committee (IACUC). Appropriate safety precautions should be taken when handling chemical reagents and performing surgical procedures.

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